Application Note: High-Purity Synthesis of 2-[4-(Tert-butyl)phenoxy]-5-methylphenylamine

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Compound of Interest

Compound Name:	*2-[4-(Tert-butyl)phenoxy]-5-methylphenylamine*
CAS No.:	*946773-89-3*
Cat. No.:	*B3173188*

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Abstract & Scope

This application note details a robust, two-step synthesis of **2-[4-(Tert-butyl)phenoxy]-5-methylphenylamine** (CAS: N/A, Catalog Ref: SCBT-206456 equivalent), a critical diaryl ether scaffold often utilized in the development of tyrosine kinase inhibitors.

The protocol utilizes a convergent Nucleophilic Aromatic Substitution (SNAr) followed by Catalytic Hydrogenation. Unlike generic procedures, this guide focuses on process chemistry principles—controlling regioselectivity, minimizing oxidative impurities, and ensuring high-yield isolation without laborious column chromatography.

Retrosynthetic Analysis & Strategy

The target molecule is an aniline derivative characterized by an ortho-phenoxy ether linkage. The most efficient disconnection is at the ether bond, utilizing the strong electron-withdrawing nature of the ortho-nitro group in the precursor to facilitate substitution.

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Strategic Disconnection

- Target: **2-[4-(Tert-butyl)phenoxy]-5-methylphenylamine**[1][2]
- Precursor 1 (Nucleophile): 4-tert-butylphenol (Commercially available, inexpensive).
- Precursor 2 (Electrophile): 4-Fluoro-3-nitrotoluene (Activated by o-NO2).

Reaction Pathway Diagram

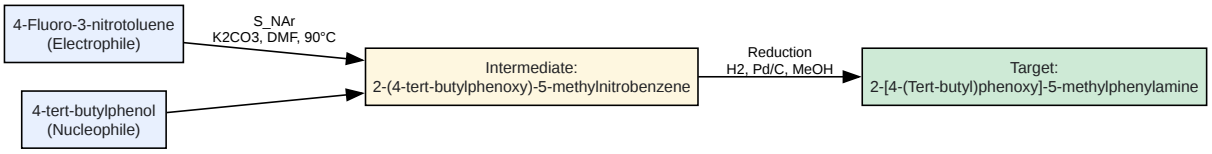

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Figure 1: Two-step convergent synthesis pathway utilizing ortho-nitro activation.

Experimental Protocols

Step 1: SNAr Coupling to form the Diaryl Ether

Objective: Synthesize 2-(4-tert-butylphenoxy)-5-methylnitrobenzene. Rationale: The fluorine atom in 4-fluoro-3-nitrotoluene is highly susceptible to nucleophilic attack due to the ortho-nitro group. Potassium carbonate is selected as the base to deprotonate the phenol without causing side reactions (e.g., hydrolysis of the fluoride) that stronger bases might induce.

Materials Table

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Reagent	MW (g/mol)	Equiv.[3][4][5][6]	Amount (Example)	Role
4-Fluoro-3-nitrotoluene	155.13	1.0	15.5 g (100 mmol)	Electrophile
4-tert-butylphenol	150.22	1.05	15.8 g (105 mmol)	Nucleophile
Potassium Carbonate (K2CO3)	138.21	1.5	20.7 g (150 mmol)	Base
DMF (Anhydrous)	-	-	150 mL	Solvent

Procedure

- Setup: Equip a 500 mL 3-neck round-bottom flask with a mechanical stirrer, internal temperature probe, and a reflux condenser under a nitrogen atmosphere.
- Charging: Add 4-tert-butylphenol (15.8 g), K2CO3 (20.7 g), and DMF (150 mL). Stir at room temperature for 15 minutes to ensure partial deprotonation and slurry formation.
- Addition: Add 4-Fluoro-3-nitrotoluene (15.5 g) in a single portion. (Note: Exotherm is minimal, but monitor temperature).
- Reaction: Heat the mixture to 90°C. Maintain agitation for 4–6 hours.
  - IPC (In-Process Control): Monitor by TLC (Hexane/EtOAc 9:1) or HPLC.[7] The limiting reagent (fluorotoluene) should be consumed (<1%).
- Workup:
  - Cool the reaction mixture to <30°C.
  - Pour the mixture into Ice Water (600 mL) with vigorous stirring. The product should precipitate as a yellow/orange solid.

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- Stir for 30 minutes to break up aggregates.

- Isolation: Filter the solid via a Buchner funnel. Wash the cake with water (3 x 100 mL) to remove residual DMF and inorganic salts.

- Purification (Recrystallization):
  - Dissolve the crude wet cake in boiling Ethanol (~100-150 mL).
  - Allow to cool slowly to room temperature, then to 4°C.
  - Filter the yellow crystals and dry in a vacuum oven at 45°C.
  - Expected Yield: 85–92% (approx. 25–27 g).

Step 2: Catalytic Hydrogenation to the Aniline

Objective: Reduce the nitro group to the amine to yield the final target. Rationale: Pd/C catalyzed hydrogenation is cleaner than Fe/acid reductions for this substrate, as it avoids metal waste and simplifies workup. The ether linkage is stable under these conditions.

Materials Table

Reagent	MW (g/mol)	Equiv.[3][4][5][6]	Amount	Role
Nitro Intermediate	~285.3	1.0	14.3 g (50 mmol)	Substrate
10% Pd/C (50% wet)	-	5 wt%	0.7 g	Catalyst
Methanol	-	-	150 mL	Solvent
Hydrogen (H2)	2.02	Excess	Balloon/1 atm	Reductant

Procedure

- Safety Check: Ensure all ignition sources are removed. Purge the vessel with Nitrogen before introducing Hydrogen.

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- Setup: In a 500 mL hydrogenation flask (or autoclave), suspend the Nitro Intermediate (14.3 g) in Methanol (150 mL).
- Catalyst Addition: Carefully add 10% Pd/C (0.7 g). Caution: Pd/C can ignite methanol vapor if dry; add as a water slurry or under inert gas.
- Reaction:
  - Purge the system: Vacuum/Nitrogen (3 cycles), then Vacuum/Hydrogen (3 cycles).
  - Stir vigorously under a Hydrogen atmosphere (balloon pressure or 1–2 bar) at Room Temperature (20–25°C).
  - Reaction time: 3–6 hours. The yellow color of the nitro compound will fade to colorless or pale pink.
- Workup:
  - Filter the mixture through a Celite pad to remove the catalyst. Wash the pad with Methanol (50 mL). Do not let the catalyst dry out on the filter (pyrophoric hazard).
  - Concentrate the filtrate under reduced pressure to obtain the crude amine.[8]
- Final Purification:
  - The crude oil often solidifies upon standing. If high purity (>99%) is required for biological assays, convert to the Hydrochloride salt.
  - Salt Formation (Optional): Dissolve free base in Et2O, add 4M HCl in Dioxane. Filter the white precipitate.
  - Expected Yield: 90–95%.

Process Workflow & Logic

The following diagram illustrates the critical decision points and flow of the synthesis.

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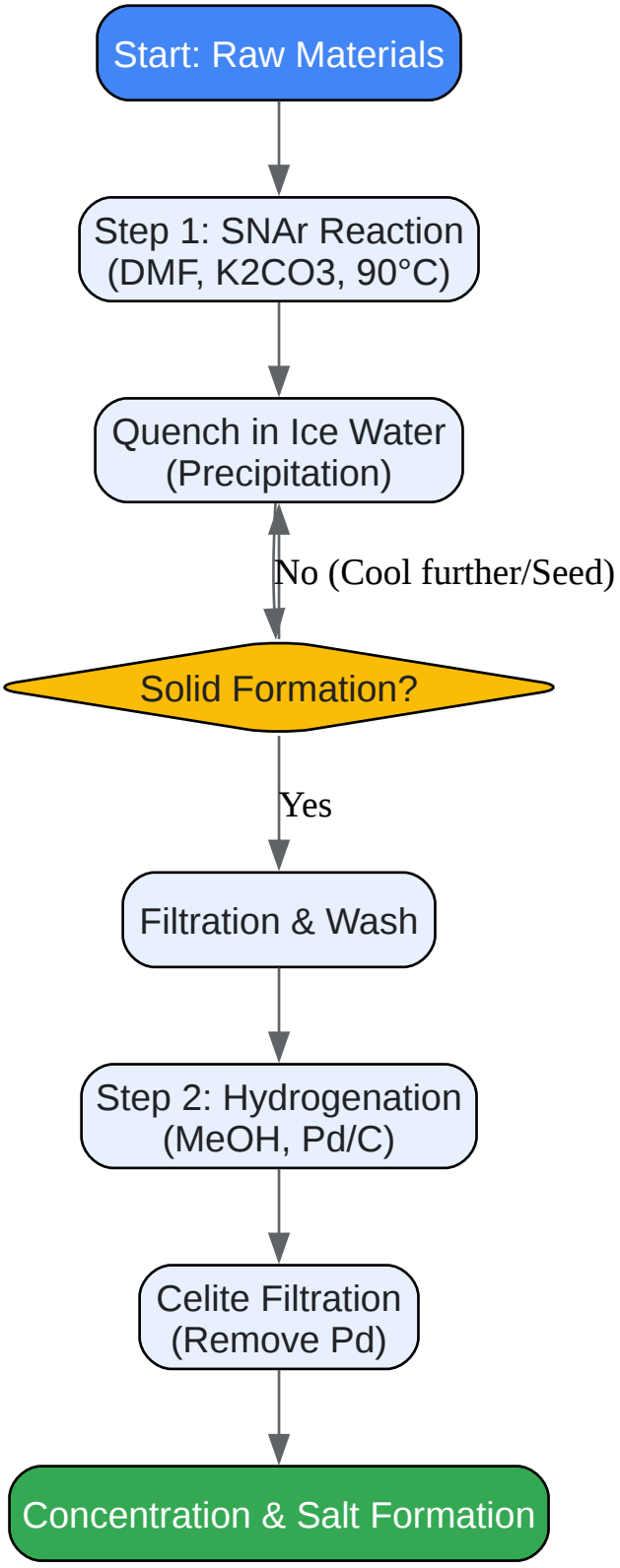

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Figure 2: Operational workflow emphasizing the precipitation-based purification strategy.

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Quality Control & Characterization

Critical Quality Attributes (CQA)

- Appearance: Off-white to pale beige solid.
- Purity (HPLC): >98.0% (Area %).[7]
- Residual Solvent: DMF < 880 ppm (ICH limit).

Expected NMR Data (Free Base)

- 1H NMR (400 MHz, DMSO-d6):
  - δ 1.28 (s, 9H, t-Butyl).
  - δ 2.15 (s, 3H, Ar-CH3).
  - δ 4.80 (br s, 2H, NH2).
  - δ 6.45 (dd, 1H, Ar-H ortho to NH2).
  - δ 6.60 (d, 1H, Ar-H ortho to NH2).
  - δ 6.70 (d, 1H, Ar-H ortho to Ether).
  - δ 6.85 (d, 2H, Phenoxy Ar-H).
  - δ 7.30 (d, 2H, Phenoxy Ar-H).

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